

Section 1: Self-Validating Experimental Protocols

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1,4-oxazepane;hydrochloride

CAS No.: 2309468-73-1

Cat. No.: B2510721

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Protocol A: SFC Screening for 1,4-Oxazepane Derivatives

Causality Focus: Supercritical Fluid Chromatography (SFC) is prioritized for initial screening. The high diffusivity and low viscosity of supercritical CO₂ enhance mass transfer within the chiral stationary phase (CSP), leading to sharper peaks, higher efficiency, and significantly faster equilibration compared to normal-phase HPLC .

Step 1: Sample Preparation & System Suitability

- **Action:** Dissolve the racemic 1,4-oxazepane in a 1:1 (v/v) Methanol:Ethanol mixture to a concentration of 1 mg/mL.
- **Causality:** This specific solvent mixture prevents sample precipitation upon injection into the non-polar CO₂ stream, avoiding column clogging and pressure spikes.

- Validation: Inject a known chiral standard (e.g., trans-stilbene oxide) prior to your sample to validate system dead volume, baseline stability, and overall system suitability.

Step 2: CSP Column Selection

- Action: Install a parallel screening setup with polysaccharide-based CSPs. Prioritize Amylose tris(3,5-dimethylphenylcarbamate) (e.g., Chiralpak AD-H) and Cellulose tris(3,5-dimethylphenylcarbamate) (e.g., Chiralcel OD-H) .
- Causality: The carbamate linkages on these specific polymers provide critical hydrogen-bonding sites and dipole-dipole interactions that effectively bind the oxazepane's oxygen and nitrogen heteroatoms.

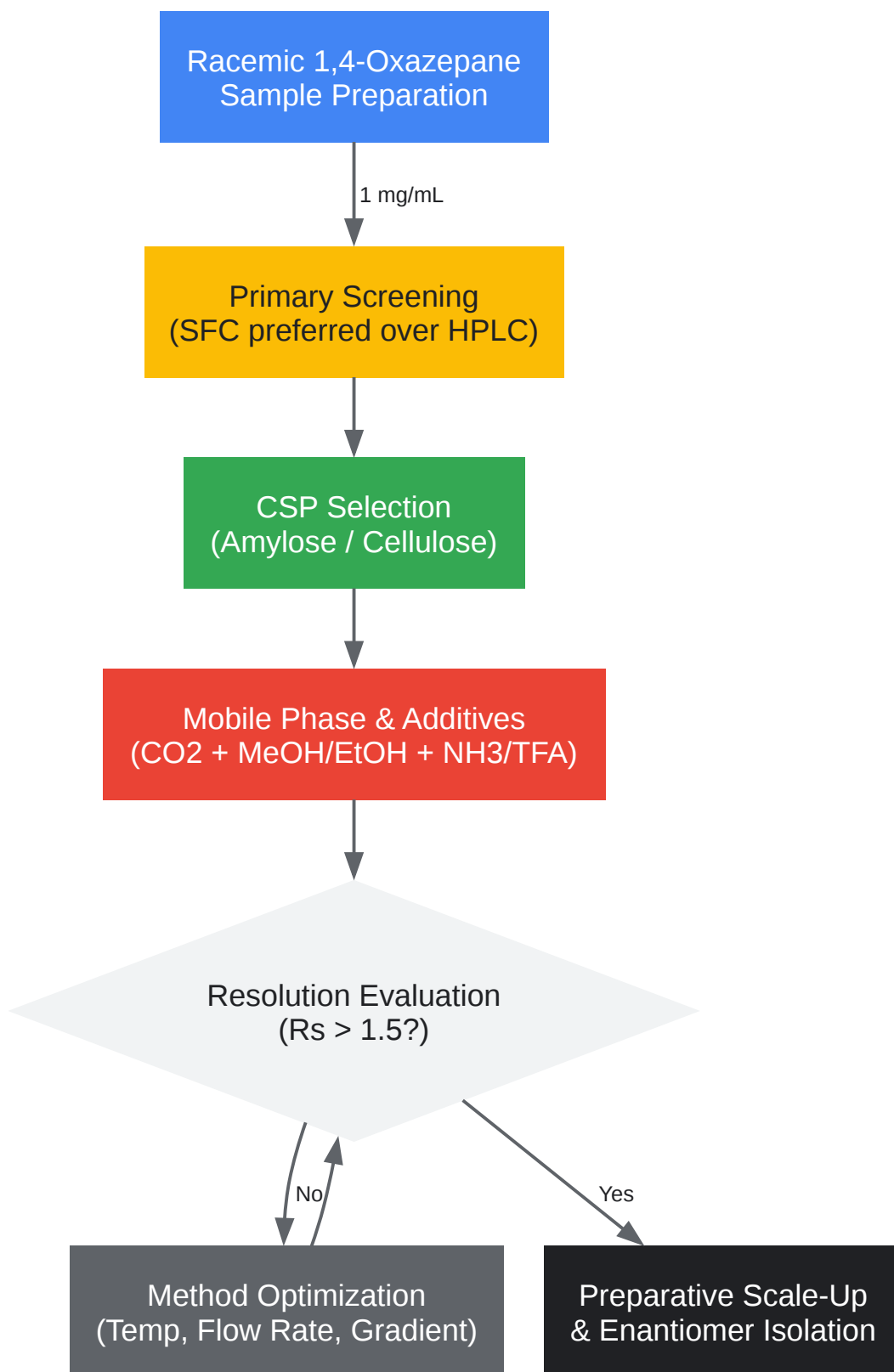
Step 3: Mobile Phase and Additive Configuration

- Action: Set the mobile phase to 60% CO₂ and 40% Methanol. Add 5 mM Ammonia or 0.1% Diethylamine (DEA) to the Methanol modifier.
- Causality: 1,4-oxazepanes often contain basic nitrogen centers. Basic additives competitively bind to and suppress secondary interactions with residual acidic silanols on the silica support, preventing severe peak tailing and irreversible adsorption .

Step 4: Execution and Validation

- Action: Run at a flow rate of 3.0 mL/min, maintaining a backpressure of 120 bar and a column temperature of 35°C.
- Validation: Calculate the resolution (Rs). If $R_s > 1.5$, the method is validated and you may proceed to preparative scale-up. If $R_s < 1.5$, proceed to the Troubleshooting Guide below.

Section 2: Method Development Workflow



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Fig 1. Systematic workflow for 1,4-oxazepane chiral method development.

Section 3: Quantitative Data & Method Selection

Use the following empirically derived data table to select your starting conditions based on your specific 1,4-oxazepane derivative.

Chiral Stationary Phase (CSP)	Separation Mode	Typical Mobile Phase	Recommended Additive	Expected Resolution (Rs)
Amylose tris(3,5-dimethylphenylcarbamate)	SFC	60% CO ₂ / 40% MeOH	5 mM Ammonia	> 1.5
Cellulose tris(3,5-dimethylphenylcarbamate)	NP-HPLC	90% Hexane / 10% EtOH	0.1% DEA	1.2 - 2.0
Amylose tris(3,5-dimethylphenylcarbamate)	PO-HPLC	100% Acetonitrile	10 mM Ammonium Acetate	1.0 - 1.8
Cellulose tris(4-methylbenzoate)	SFC	70% CO ₂ / 30% EtOH	0.1% TFA (for acidic analogs)	1.5 - 2.5

Section 4: Frequently Asked Questions (FAQs)

Q1: Why do my 1,4-oxazepane enantiomers co-elute as a single peak on a standard C18 column? A1: Standard reversed-phase C18 columns lack the chiral selector necessary for enantiomeric discrimination. You must use a Chiral Stationary Phase (CSP) where the stationary phase itself is chiral (e.g., coated or immobilized polysaccharides). This allows for the formation of transient diastereomeric complexes between the enantiomers and the CSP, which possess differing thermodynamic stabilities and thus different retention times .

Q2: Should I use Normal Phase (NP) HPLC or SFC for preparative scale-up? A2: SFC is highly recommended for the preparative scale-up of 1,4-oxazepanes. The use of CO₂ significantly reduces organic solvent consumption and drastically simplifies downstream fraction recovery.

Upon depressurization, the CO₂ evaporates harmlessly, leaving the concentrated purified enantiomer dissolved solely in the small volume of modifier solvent .

Q3: How does the substitution pattern on the 1,4-oxazepane ring affect separation? A3: Substituents adjacent to the chiral center (e.g., a 5-carboxylic acid or 6-sulfonamide group) dictate the steric bulk and hydrogen-bonding potential. Bulky substituents often require CSPs with larger chiral cavities (like amylose-based columns) to allow proper inclusion, whereas smaller substituents may be better resolved by the tighter helical structure of cellulose-based cavities .

Section 5: Troubleshooting Guide

Issue 1: Poor Resolution ($R_s < 1.0$) or No Separation

- Diagnostic: The chiral recognition mechanism is failing to thermodynamically differentiate the enantiomers.
- Solution: First, switch the mobile phase modifier from Methanol to Ethanol or Isopropanol.
- Causality: Different alcohols alter the steric bulk and the hydrogen-bonding network between the analyte and the CSP, fundamentally changing the selectivity profile. If changing the alcohol fails, switch the CSP from an amylose backbone to a cellulose backbone .

Issue 2: Severe Peak Tailing (Asymmetry Factor > 1.5)

- Diagnostic: Secondary, non-enantioselective interactions are occurring between the basic nitrogen of the 1,4-oxazepane ring and the acidic silanol groups on the silica matrix.
- Solution: Verify the presence and concentration of your mobile phase additive. For basic oxazepanes, ensure 0.1% DEA or 5 mM Ammonia is freshly prepared in the modifier. For acidic derivatives (e.g., 1,4-oxazepane-5-carboxylic acids), use 0.1% Trifluoroacetic Acid (TFA) to keep the analyte protonated .

Issue 3: Retention Time Drift Across Injections

- Diagnostic: The CSP is not fully equilibrated, or the column temperature is fluctuating.

- Solution: Polysaccharide columns require extensive equilibration. Flush the column with at least 20-30 column volumes (CVs) of the exact mobile phase (including additives) before the first injection. Ensure the column oven is actively maintaining a stable temperature ($\pm 0.1^{\circ}\text{C}$).
- Causality: Chiral separations are highly temperature-dependent due to the extremely small differences in free energy ($\Delta\Delta G$) between the transient diastereomeric complexes. Even a 1°C shift can alter retention times and destroy resolution.

References

- Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine
Source: RSC Advances URL:[[Link](#)]
- Discovery and Optimization of a Series of Novel Morpholine-Containing USP1 Inhibitors
Source: Journal of Medicinal Chemistry (ACS) URL:[[Link](#)]
- Morpholine and 1,4-oxazepane amides as somatostatin receptor subtype 4 (sstr4)
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